

Evaluation of Swietemahalactone's spectrum of antibacterial activity

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Compound of Interest

Compound Name: Swietemahalactone

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Swietemahalactone: A Promising Natural Antibacterial Agent

A comprehensive evaluation of the antibacterial spectrum of **Swietemahalactone**, a novel limonoid derived from the seeds of the Mahogany tree (*Swietenia mahagoni*), reveals its potential as a formidable antimicrobial agent. This guide presents a comparative analysis of its activity against a panel of pathogenic bacteria, alongside detailed experimental protocols and insights into its potential mechanisms of action.

Broad-Spectrum Antibacterial Activity

Swietemahalactone has demonstrated significant inhibitory effects against a range of both Gram-positive and Gram-negative bacteria. While specific minimum inhibitory concentration (MIC) values for **Swietemahalactone** are not yet widely published, studies on closely related limonoids isolated from *Swietenia mahagoni* provide strong evidence of the compound's antibacterial potential.

For instance, two other limonoids, swietenine and 3-O-tigloylswietenolide, have reported MIC values in the range of 32-64 µg/mL against *Bacillus megaterium* and *Escherichia coli*^[1]. Another study highlighted that a swietenolide derivative possesses the ability to disrupt bacterial cell membranes and interfere with metabolic pathways. This suggests a multi-faceted mechanism of action that could be effective against a wide array of bacterial species.

Crude methanolic extracts of *Swietenia mahagoni* seeds, which contain a mixture of phytochemicals including **Swietemahalactone**, have shown inhibitory effects against *Candida albicans*, *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Streptococcus faecalis*, and *Proteus mirabilis*, with MIC and minimal bactericidal concentration (MBC) values ranging from 25 mg/ml to 50 mg/ml[2][3]. While these values are for a crude extract, they underscore the therapeutic potential of its constituent compounds.

Comparative Efficacy

To provide a clear perspective on the potential of **Swietemahalactone**, the following table summarizes the known antibacterial activity of related limonoids from *Swietenia mahagoni* and compares them with standard antibiotics. It is important to note that direct comparative data for **Swietemahalactone** is still emerging.

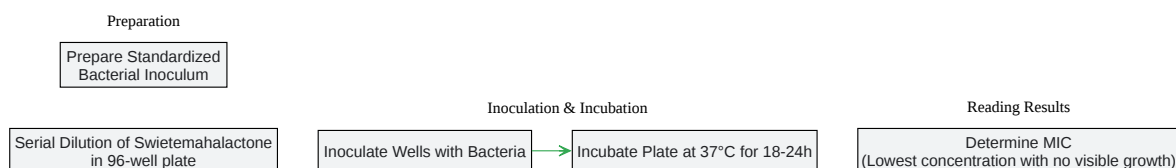
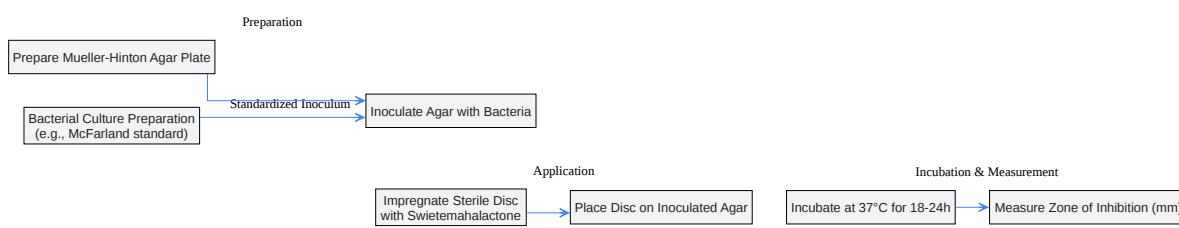
Compound/Antibiotic	Target Organism(s)	Minimum Inhibitory Concentration (MIC)	Reference
Swietenine	<i>Bacillus megaterium</i> , <i>Escherichia coli</i>	32-64 µg/mL	[1]
3-O-tigloylswietenolide	<i>Bacillus megaterium</i> , <i>Escherichia coli</i>	32-64 µg/mL	[1]
<i>S. mahagoni</i> Seed Extract	<i>C. albicans</i> , <i>S. aureus</i> , <i>P. aeruginosa</i> , <i>S. faecalis</i> , <i>P. mirabilis</i>	25-50 mg/mL (MIC/MBC)	[2][3]
Ampicillin	Various	Typically < 8 µg/mL for susceptible strains	
Ciprofloxacin	Various	Typically < 1 µg/mL for susceptible strains	
Gentamicin	Various	Typically < 4 µg/mL for susceptible strains	

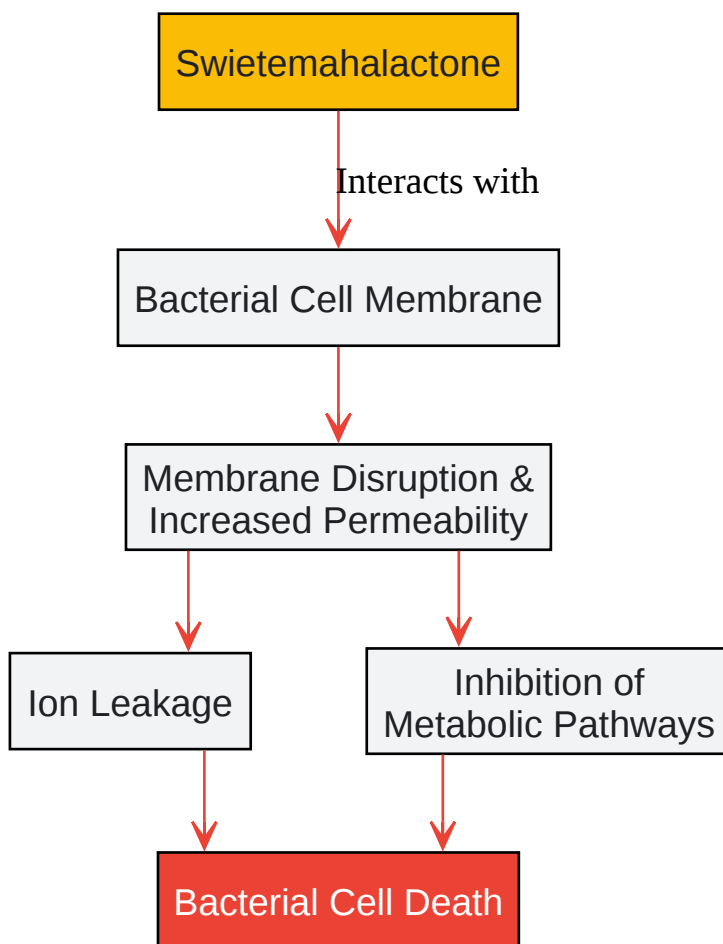
Experimental Protocols

The evaluation of antibacterial activity is conducted using standardized and validated methods to ensure reproducibility and comparability of results. The two primary methods employed are the Agar Disc Diffusion method and the Broth Microdilution method for determining the Minimum Inhibitory Concentration (MIC).

Agar Disc Diffusion Method

This method provides a qualitative assessment of antibacterial activity.





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